(Rac)-Taltobulin Intermediate-1: A Technical Overview

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Compound of Interest

Compound Name:	*(Rac)-Taltobulin intermediate-1*
CAS No.:	*676487-35-7*
Cat. No.:	*B3149692*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties and synthetic context of **(Rac)-Taltobulin intermediate-1**, a key precursor in the synthesis of the potent anti-cancer agent Taltobulin. While detailed experimental protocols from primary patent literature were not accessible through available public search domains, this document compiles the available chemical data and outlines the general synthetic methodology based on published schemes.

Core Chemical Properties

(Rac)-Taltobulin intermediate-1, systematically named N-[(1,1-Dimethylethoxy)carbonyl]-N,β,β-trimethyl-phenylalanine, is a crucial building block in the total synthesis of Taltobulin. Its chemical properties are summarized below.

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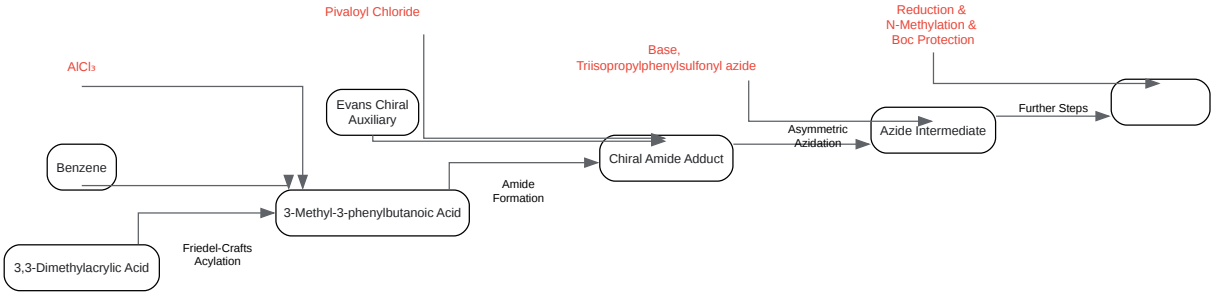
Property	Value	Source
CAS Number	676487-35-7	--INVALID-LINK--
Chemical Formula	$C_{17}H_{25}NO_4$	--INVALID-LINK--
Molecular Weight	307.38 g/mol	--INVALID-LINK--
Synonyms	N-[(1,1-Dimethylethoxy)carbonyl]-N,β,β-trimethyl-phenylalanine; 2-((tert-butoxycarbonyl)(methyl)amino)-3-methyl-3-phenylbutanoic acid	--INVALID-LINK--

Note: Specific experimental data such as melting point, boiling point, and detailed spectroscopic data (NMR, IR, MS) for **(Rac)-Taltobulin intermediate-1** are not readily available in the public domain and are likely detailed within proprietary documentation.

Synthetic Pathway Overview

The synthesis of Taltobulin and its intermediates is a complex process. Based on available literature, the general synthetic route to an enantiomerically pure form of Taltobulin intermediate-1 involves the stereoselective construction of a protected α-amino acid. The following diagram illustrates a likely synthetic pathway.

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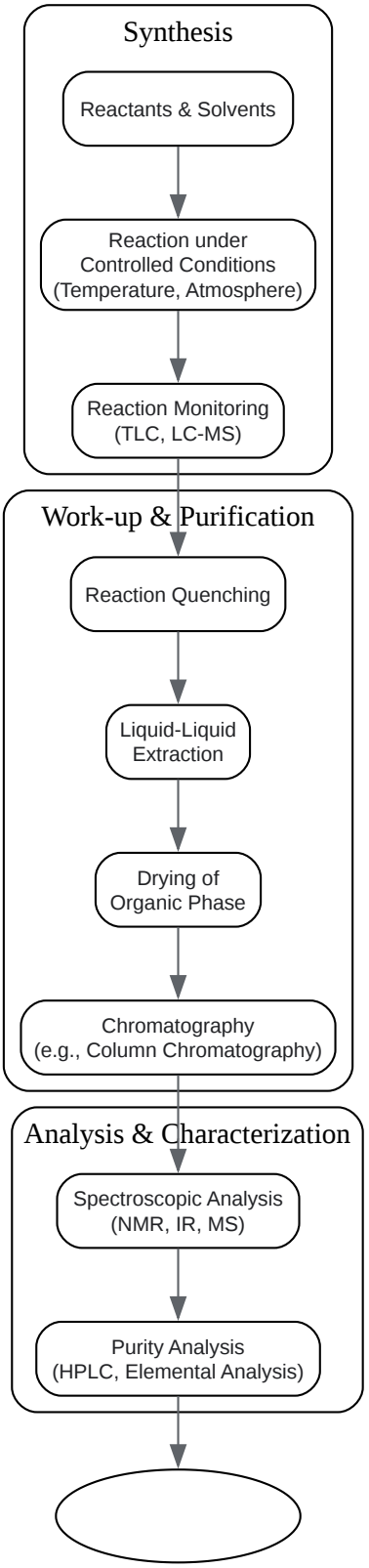
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Caption: General synthetic pathway for an enantiomer of Taltobulin intermediate-1.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and characterization of **(Rac)-Taltobulin intermediate-1** are typically found within patent literature, which was not accessible for this review. However, a general workflow for the synthesis and purification of such an intermediate would likely follow the steps outlined below.

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Caption: General experimental workflow for the synthesis and analysis.

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Biological Context and Mechanism of Action of Taltobulin

(Rac)-Taltobulin intermediate-1 is a precursor to Taltobulin (also known as HTI-286), a potent synthetic analog of the natural tripeptide hemiasterlin. Taltobulin functions as a powerful antimicrotubule agent. Its mechanism of action involves the inhibition of tubulin polymerization, which disrupts the formation and function of microtubules. This interference with microtubule dynamics leads to cell cycle arrest in the G2/M phase and ultimately induces apoptosis (programmed cell death) in cancer cells. A significant advantage of Taltobulin is its ability to circumvent P-glycoprotein-mediated multidrug resistance, a common challenge in cancer chemotherapy.

Disclaimer: This document is intended for informational purposes for a scientific audience. The synthesis of chemical compounds should only be performed by qualified professionals in appropriate laboratory settings. The detailed experimental protocols for the synthesis of **(Rac)-Taltobulin intermediate-1** are not publicly available through the search methods employed for this guide and are likely contained within proprietary documents such as patents US 2004063904 and WO 0426814.

- To cite this document: BenchChem. [(Rac)-Taltobulin Intermediate-1: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3149692/docs#rac-taltobulin-intermediate-1-a-technical-overview]

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